

Essential Safety and Handling Guidelines for Regelinol

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Compound of Interest

Compound Name: *Regelinol*

Cat. No.: *B1679257*

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Disclaimer: This document provides essential safety and logistical information for handling **Regelinol**, an antitumor ursene-type triterpenoid. A specific Safety Data Sheet (SDS) for **Regelinol** (CAS #109974-22-3) was not publicly available at the time of this writing. The following guidance is based on best practices for handling potent, powdered research compounds and should be supplemented with a substance-specific SDS obtained from your supplier. The supplier's SDS is the primary source for definitive safety information.

Regelinol is identified as an antitumor ursene-type triterpenoid isolated from *Tripterygium regelii*. As a potent, biologically active compound, it must be handled with stringent safety measures to prevent personnel exposure and environmental contamination.

Immediate Safety and Personal Protective Equipment (PPE)

Due to its potential potency and cytotoxic effects, a comprehensive approach to PPE is mandatory. The primary goal is to prevent inhalation, skin contact, and ingestion.

Engineering Controls:

- Primary: All handling of powdered **Regelinol** (weighing, reconstituting) must be conducted in a certified chemical fume hood, a ducted Class II biological safety cabinet, or a glove box.
- Secondary: The laboratory should have controlled access and be equipped with appropriate ventilation.

Personal Protective Equipment (PPE):

- **Hand Protection:** Double gloving with nitrile gloves is required. The outer glove should be changed immediately upon contamination.
- **Body Protection:** A disposable, solid-front protective gown with tight-fitting cuffs is essential.
- **Eye Protection:** ANSI-approved safety glasses with side shields or chemical splash goggles must be worn.
- **Respiratory Protection:** When handling the powder outside of a containment system, a NIOSH-approved respirator with a particulate filter (N95 or higher) is necessary.

A summary of required PPE is provided in the table below.

Equipment Type	Specification
Gloves	Nitrile, powder-free, double-gloved
Gown	Disposable, solid-front, with knit cuffs
Eye Protection	ANSI-approved safety glasses or chemical goggles
Respiratory	NIOSH-approved N95 or higher (if needed)

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Regelinol** powder and solutions in a laboratory setting.

1. Preparation and Pre-Handling:

- Designate a specific area within a fume hood for handling **Regelinol**.
- Cover the work surface with disposable, absorbent bench paper.
- Assemble all necessary equipment (spatulas, weigh boats, vials, solvents, vortexer) within the containment area before introducing the compound.
- Don all required PPE as specified above.

2. Weighing and Reconstitution:

- Perform all weighing operations within the designated containment area.
- Use dedicated or disposable spatulas and weigh boats.
- Carefully transfer the desired amount of **Regelinol** powder.
- To reconstitute, add the solvent to the vial containing the powder slowly to avoid aerosolization.
- Cap the vial securely before mixing or vortexing.

3. Post-Handling and Decontamination:

- Wipe down all surfaces in the containment area with an appropriate deactivating solution (e.g., 10% bleach solution followed by 70% ethanol), if compatible with the equipment.
- Carefully remove the outer pair of gloves and dispose of them as hazardous waste.
- Remove the protective gown and the inner pair of gloves, disposing of them as hazardous waste.
- Wash hands thoroughly with soap and water.

Disposal Plan

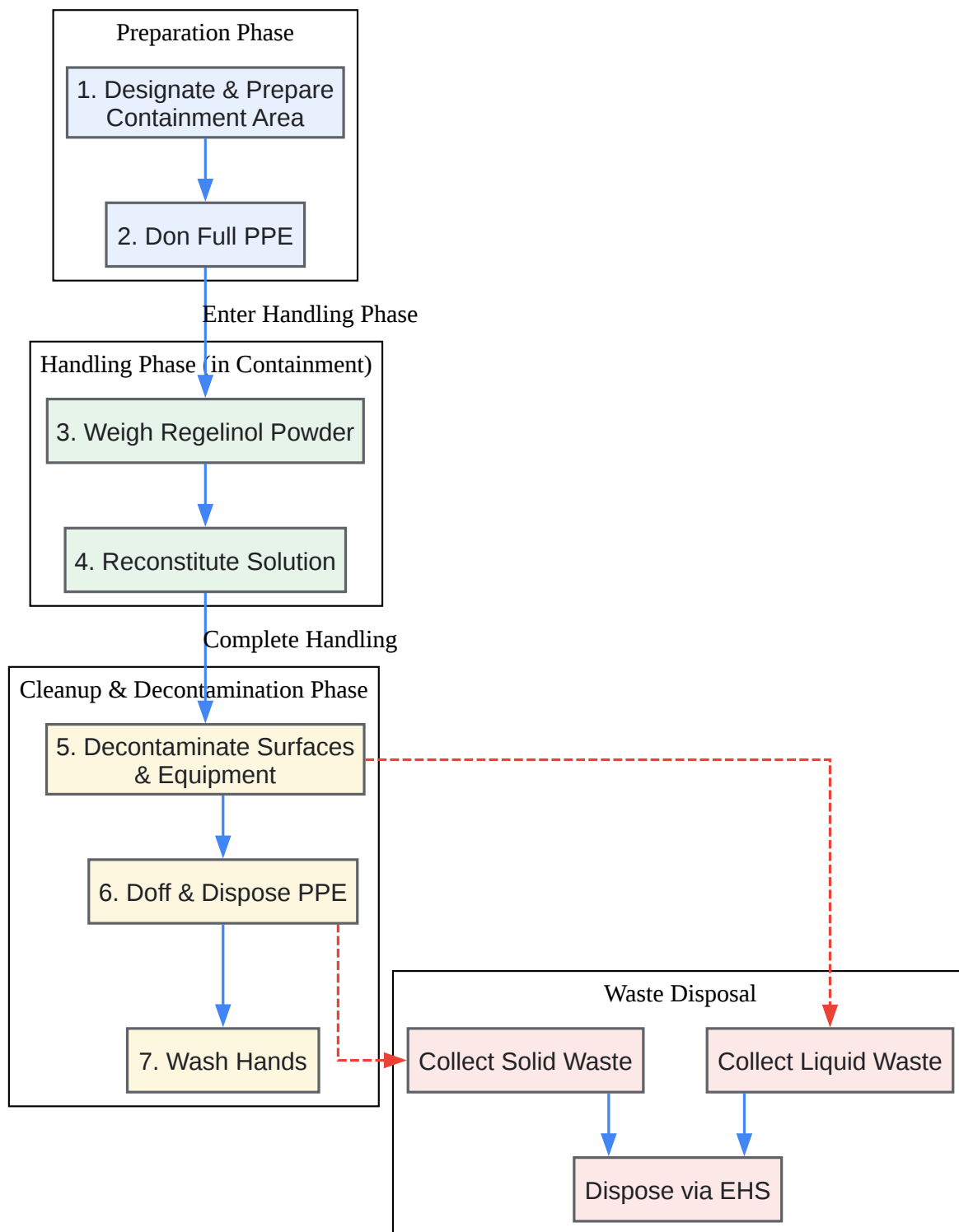
All waste generated from handling **Regelinol** must be treated as hazardous chemical waste.

- Solid Waste:
 - Includes contaminated PPE (gloves, gowns), disposable labware (weigh boats, pipette tips), and bench paper.
 - Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Includes unused solutions and rinse from decontaminated glassware.
 - Collect in a sealed, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility is confirmed.
- Disposal Procedure:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling and disposal of **Regelinol**.



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Fig. 1: Workflow for Safe Handling and Disposal of **Regelinol**.

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